

Comparative Analysis of Analytical Methods for the Quantification of Nifedipine Nitrosophenylpyridine Analog

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Compound of Interest

Compound Name: 2-(2-Nitrosophenyl)pyridine

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A guide for researchers on the accuracy and precision of current analytical techniques for a critical nifedipine impurity.

This guide provides a comparative overview of analytical methodologies for the quantification of Nifedipine Nitrosophenylpyridine Analog (NNS), a potential impurity in nifedipine drug substances and products. Ensuring the accurate and precise measurement of this analog is crucial for quality control and regulatory compliance in the pharmaceutical industry. This document is intended for researchers, scientists, and drug development professionals, offering a summary of available data, detailed experimental protocols, and a visual representation of the analytical workflow.

Quantitative Data Summary

The following tables summarize the performance of various analytical techniques in the quantification of nifedipine and its related substances, including the Nifedipine Nitrosophenylpyridine Analog. While specific accuracy and precision studies solely focused on NNS are limited in publicly available literature, data for related compounds and impurities in nifedipine analysis provide valuable insights.

Analytical Method	Analyte(s)	Accuracy (% Recovery)	Precision (% RSD)	Linearity (Range)	Limit of Quantification (LOQ)
UPLC-PDA	Nifedipine and 5 potential impurities	99-105% for all related compounds[1]	<5.0% for repeatability and reproducibility [1]	0.25-1.5 µg/mL for nifedipine and its impurities[1]	0.05 µg/mL for nifedipine[1]
USP HPLC	Nifedipine, Nifedipine Nitrophenylpyridine Analog, Nifedipine Nitrosophenylpyridine Analog	Not explicitly stated	≤10% for replicate injections of each analog in system suitability[2]	Not explicitly stated	Not explicitly stated
HPLC-UV	Nifedipine in human plasma	93.1-98.0% (Inter-day)[3]	3.9-5.6% (Inter-day)[3]	5-400 ng/mL[3]	Not explicitly stated
LC-MS/MS	Nifedipine in human plasma	-3.92% to 7.31% (relative error)[4]	<15% (Intra- and inter-day) [4]	0.17-102 ng/mL[4]	0.17 ng/mL[4]

Table 1: Comparison of Accuracy and Precision Data for Nifedipine and its Analogs.

Experimental Protocols

Detailed methodologies for the key analytical techniques are outlined below. These protocols are based on published methods and provide a framework for the quantification of Nifedipine Nitrosophenylpyridine Analog.

Ultra-High-Performance Liquid Chromatography with Photodiode Array Detection (UPLC-PDA)

This method offers a rapid and high-resolution separation of nifedipine and its impurities.[1]

- Instrumentation: A UPLC system equipped with a photodiode array detector.
- Column: Acquity Shield RP18 (50 × 3.0 mm, 1.7 μm).
- Mobile Phase: A gradient mixture of 10 mM ammonium formate (pH 4.5) and methanol.
- Flow Rate: 0.5 mL/min.
- Detection: Photodiode array detector, wavelength not specified in the abstract but typically around 235 nm for nifedipine and its analogs.
- Run Time: 11 minutes.

United States Pharmacopeia (USP) High-Performance Liquid Chromatography (HPLC) Method

This is the official method for the analysis of nifedipine and its related compounds.[2]

- Instrumentation: A standard HPLC system with a UV detector.
- Column: 4.6-mm × 25-cm column containing 5-μm packing L1.
- Mobile Phase: A suitable mixture of water, acetonitrile, and methanol (50:25:25), degassed.
- Flow Rate: Approximately 1.0 mL per minute.
- Detection: UV detector at 235 nm.
- System Suitability: The method specifies resolution criteria between the nitrophenylpyridine analog, nitrosophenylpyridine analog, and nifedipine peaks, along with a relative standard deviation of not more than 10% for each analog in replicate injections.[2]

High-Performance Liquid Chromatography with UV Detection (HPLC-UV) for Plasma Samples

This method is suitable for the quantification of nifedipine in biological matrices.[3]

- Instrumentation: HPLC with UV detector.
- Extraction: Solid-phase extraction for plasma samples.
- Column: Not specified in the abstract.
- Mobile Phase: Not specified in the abstract.
- Detection: UV detector, wavelength not specified in the abstract.

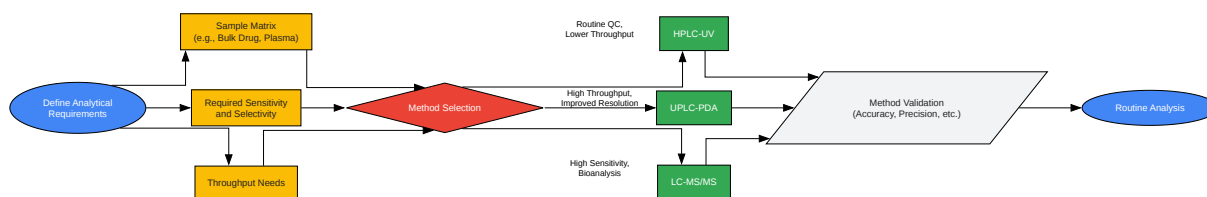
Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

This highly sensitive and selective method is ideal for bioanalytical applications.^[4]

- Instrumentation: HPLC coupled with a tandem mass spectrometer.
- Column: C18 (150 mm × 4.6 mm, 5 µm) reversed-phase column.
- Mobile Phase: Acetonitrile mixed with 5 mM ammonium acetate solution (pH 6.62) (60:40, v/v).
- Ionization: Negative ion pneumatically assisted electrospray.
- Detection: Multi-reaction monitoring (MRM) mode.

Workflow for Analytical Method Comparison

The following diagram illustrates a logical workflow for selecting an appropriate analytical method for the quantification of Nifedipine Nitrosophenylpyridine Analog.



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Caption: Workflow for selecting an analytical method for NNS quantification.

In conclusion, while direct and extensive accuracy and precision studies for the Nifedipine Nitrosophenylpyridine Analog are not widely published, the available data on related compounds within nifedipine analyses by UPLC, HPLC, and LC-MS/MS provide a strong foundation for method selection and validation. UPLC and LC-MS/MS methods generally offer higher sensitivity, resolution, and speed compared to traditional HPLC-UV methods, making them suitable for demanding applications in pharmaceutical development and quality control. The choice of method should be guided by the specific requirements of the analysis, including the sample matrix, required sensitivity, and desired throughput.

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